

L-NIL Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *L-NIL hydrochloride*

Cat. No.: *B116163*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of L-N6-(1-iminoethyl)lysine hydrochloride (**L-NIL hydrochloride**), a potent and selective inhibitor of inducible nitric oxide synthase (iNOS). This document covers its chemical properties, mechanism of action, relevant signaling pathways, and detailed experimental protocols for its application in research settings.

Core Properties of L-NIL Hydrochloride

L-NIL hydrochloride is a small molecule inhibitor widely used in biomedical research to investigate the roles of iNOS in various physiological and pathological processes. Its chemical and physical properties are summarized below.

Property	Value	Citation(s)
Chemical Name	N6-(1-iminoethyl)-L-lysine, dihydrochloride	[1]
Synonyms	L-N6-(1-Iminoethyl)lysine dihydrochloride	[2]
Molecular Formula	C ₈ H ₁₇ N ₃ O ₂ · 2HCl	[1]
Molecular Weight	260.16 g/mol	[1]
CAS Number	159190-45-1	[1]
Appearance	Crystalline solid	[1]
Purity	≥95%	[1]
Solubility	Water (~50 mg/mL), PBS (pH 7.2) (~30 mg/mL), DMSO (~15 mg/mL), DMF (~15 mg/mL), Ethanol (~1 mg/mL)	[1]
Storage	-20°C	[1]

Mechanism of Action and Selectivity

L-NIL hydrochloride is a potent inhibitor of nitric oxide synthase (NOS) enzymes, with a marked selectivity for the inducible isoform (iNOS or NOS2) over the endothelial (eNOS or NOS3) and neuronal (nNOS or NOS1) isoforms.[2][3] The primary mechanism of inhibition involves the alteration and loss of the heme residue at the active site of the iNOS enzyme.[4] This selective inhibition allows for the targeted investigation of iNOS activity in various biological systems.

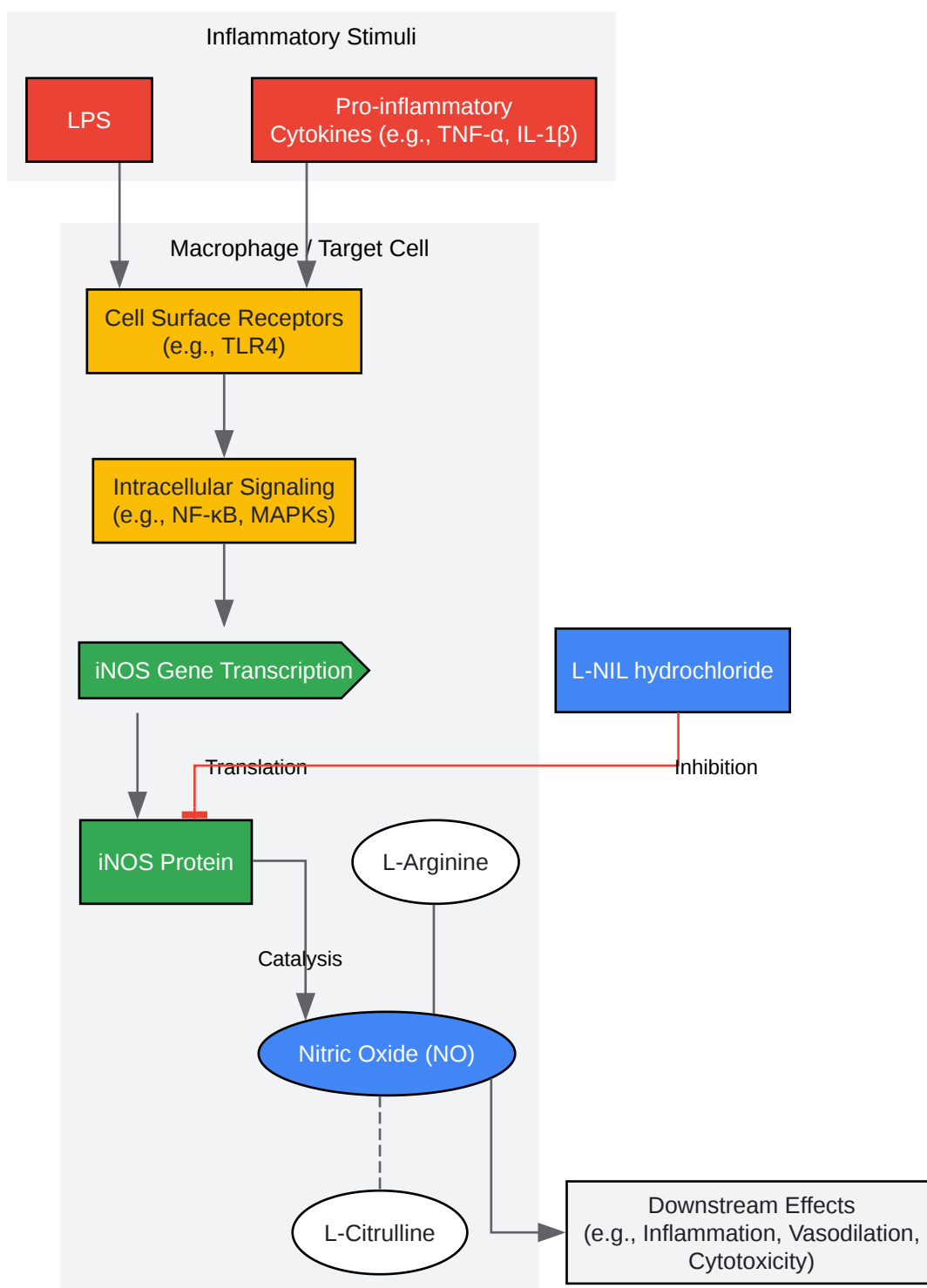
The inhibitory potency of **L-NIL hydrochloride** against different NOS isoforms is presented in the following table.

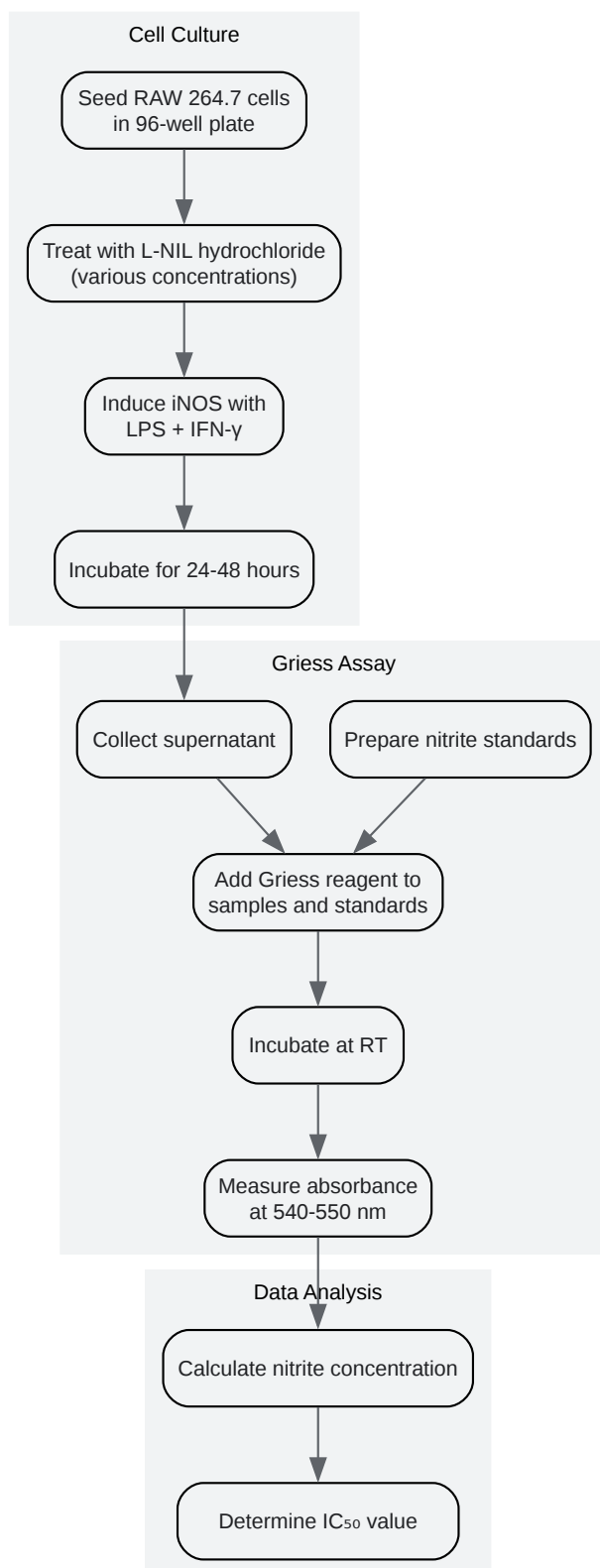
NOS Isoform	IC ₅₀ Value (μM)	Citation(s)
iNOS (murine)	0.4 - 3.3	[5]
nNOS (rat)	17 - 92	[5]
eNOS	8 - 38	[5]

Role in Signaling Pathways

L-NIL hydrochloride, by inhibiting iNOS, modulates signaling pathways that are dependent on the production of nitric oxide (NO). In inflammatory conditions, various stimuli such as lipopolysaccharide (LPS) and pro-inflammatory cytokines can induce the expression of iNOS. [6] The resulting overproduction of NO can have both physiological and pathophysiological consequences.

The induction of iNOS and its inhibition by **L-NIL hydrochloride** can be visualized in the context of a simplified inflammatory signaling pathway.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com